

A Comprehensive Technical Guide to 5-Methyl-2-nitrophenol

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Compound of Interest

Compound Name: 5-Methyl-2-nitrophenol

Cat. No.: B1361083

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **5-Methyl-2-nitrophenol** (CAS No. 700-38-9), a versatile chemical intermediate. It covers its chemical identity, physicochemical properties, synthesis protocols, key applications, and safety information, tailored for professionals in research and development.

Chemical Identity and Properties

5-Methyl-2-nitrophenol, also known as 6-Nitro-m-cresol, is an organic aromatic compound.^[1]^[2] It is characterized by a phenol ring substituted with a methyl group and a nitro group.

CAS Number: 700-38-9^[1]^[2]^[3]

Synonyms:

- 6-Nitro-m-cresol^[2]^[4]
- 3-Hydroxy-4-nitrotoluene^[2]^[4]
- 2-Nitro-5-methylphenol^[2]
- Phenol, 5-methyl-2-nitro-^[2]
- 3-Methyl-6-nitrophenol^[2]

Physicochemical Properties

The properties of **5-Methyl-2-nitrophenol** are summarized in the table below. It typically appears as a yellow to green crystalline solid with a slight phenolic odor.^[1] It has limited solubility in water but is more soluble in organic solvents like ethanol and acetone.^[1]

Property	Value	Reference
Molecular Formula	C ₇ H ₇ NO ₃	^[1] ^[2] ^[3]
Molecular Weight	153.14 g/mol	^[3] ^[4]
Melting Point	53-56 °C	^[4]
Flash Point	109 °C (228.2 °F)	^[4]
Appearance	Yellow to greenish crystalline chunks or solid	^[1]
InChI Key	NQXUSSVLFOBRSE-UHFFFAOYSA-N	^[2] ^[4]
SMILES	CC1=CC=C(C(O)=C1)-- INVALID-LINK--=O	^[4]

Synthesis of 5-Methyl-2-nitrophenol

The primary industrial synthesis of **5-Methyl-2-nitrophenol** involves the nitration of m-cresol.^[1] Careful control of reaction conditions is necessary to achieve good yield and selectivity.

Experimental Protocol: Nitration of m-Cresol

This protocol is a general method for the nitration of phenols and can be adapted for the synthesis of **5-Methyl-2-nitrophenol** from m-cresol.

Materials:

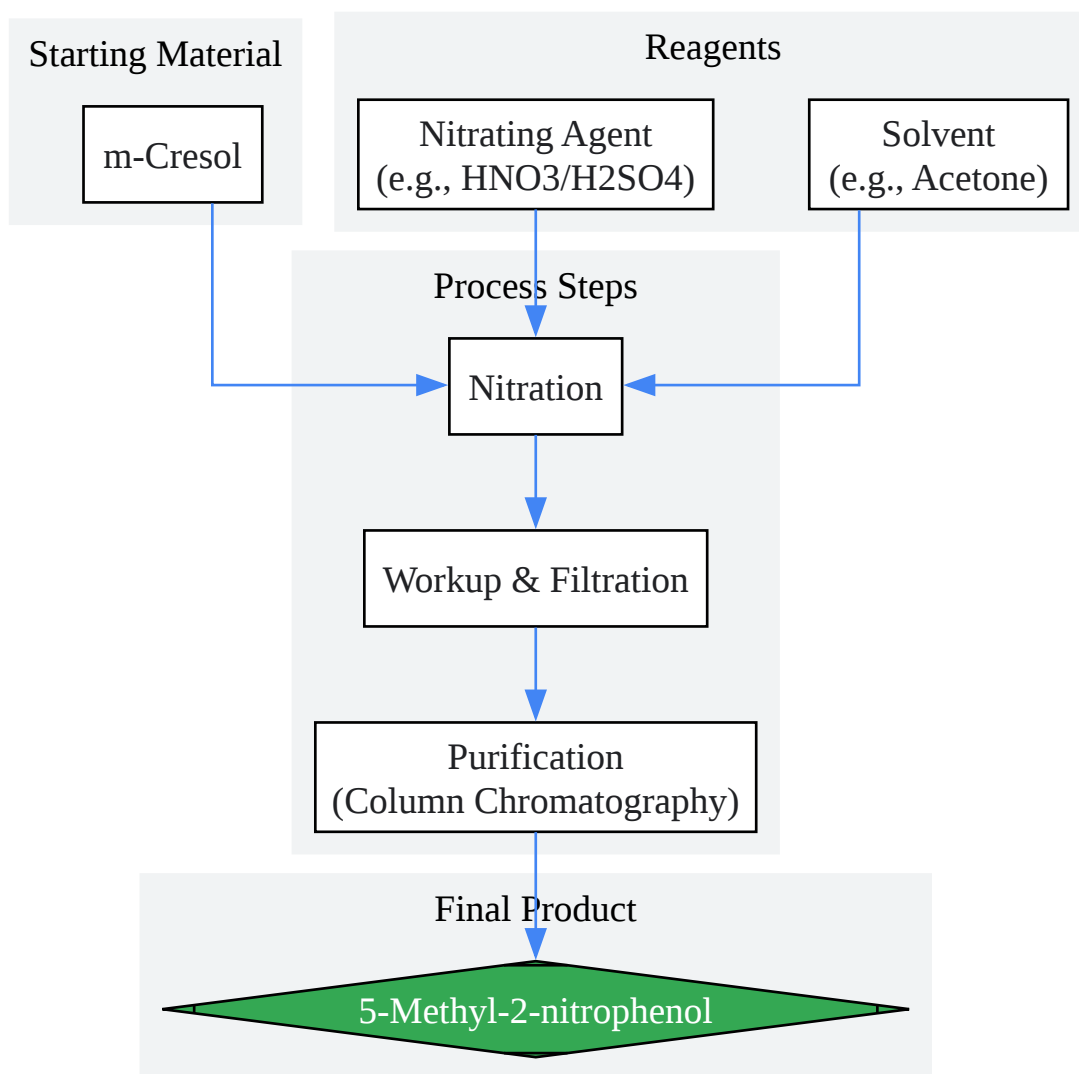
- m-Cresol
- Nitric acid

- Sulfuric acid (catalyst)
- Acetone (solvent)
- Silica-supported $\text{Al}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$ (alternative nitrating agent)
- Ethyl acetate
- Deionized water

Procedure:

- Dissolve 1 mmol of m-cresol in 5 mL of acetone in a round-bottom flask equipped with a magnetic stirrer.
- Carefully add 1 mmol of silica-supported $\text{Al}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$ to the solution. Alternatively, a mixture of nitric acid and sulfuric acid can be used under controlled temperature conditions.
- Stir the resulting mixture at room temperature.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Once the reaction is complete, filter the reaction mixture to remove the silica support.
- Wash the residue with ethyl acetate (2 x 5 mL).
- Combine the filtrate and the washings and concentrate under reduced pressure to obtain the crude product.
- Purify the crude **5-Methyl-2-nitrophenol** by column chromatography over silica gel.

Logical Workflow for Synthesis



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Caption: Synthesis workflow for **5-Methyl-2-nitrophenol**.

Applications in Chemical Synthesis

5-Methyl-2-nitrophenol is a valuable intermediate in the synthesis of various organic compounds, including pharmaceuticals, dyes, and pesticides.^[1]

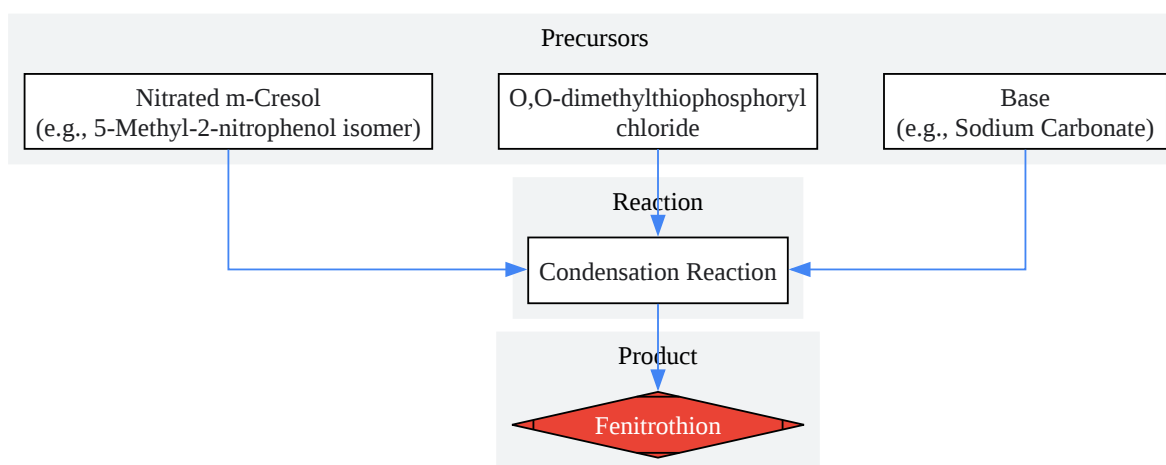
Intermediate for Pharmaceuticals and Specialty Chemicals

- Benzoxazine Derivatives: It serves as a precursor in the synthesis of antifungal benzoxazine-3-(4H)-one derivatives.[5]
- Levofloxacin Precursors: The compound is also utilized in the preparation of precursors for the antibiotic Levofloxacin.[5]
- 3-methoxy-4-nitrotoluene: **5-Methyl-2-nitrophenol** can be used to synthesize 3-methoxy-4-nitrotoluene, another chemical intermediate.[4][6]

Precursor for the Pesticide Fenitrothion

A significant application of **5-Methyl-2-nitrophenol** is in the production of the organophosphate insecticide, Fenitrothion. Although the direct precursor is its isomer, 3-methyl-4-nitrophenol, understanding the overall synthesis provides context for the importance of nitrated cresols. The general pathway involves the reaction of a nitrocresol with O,O-dimethylthiophosphoryl chloride.

Conceptual Synthesis Pathway Involving a Nitrocresol Intermediate



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Caption: Role of nitrocresols in Fenitrothion synthesis.

Safety and Handling

5-Methyl-2-nitrophenol is classified as a hazardous substance and requires careful handling.

Hazard Statements:

- H314: Causes severe skin burns and eye damage.[4]

Precautionary Statements:

- P260: Do not breathe dust/fume/gas/mist/vapors/spray.[4]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[4]
- P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[4]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]

Appropriate personal protective equipment (PPE), including gloves, eye shields, and a dust mask, should be worn when handling this chemical.[4] It should be stored in a combustible corrosive hazardous materials area.[4]

Conclusion

5-Methyl-2-nitrophenol is a key chemical building block with significant applications in the pharmaceutical, agrochemical, and dye industries. Its synthesis via the nitration of m-cresol is a well-established process, though requiring careful control. Understanding its properties, synthesis, and safe handling procedures is crucial for its effective and safe utilization in research and industrial settings.

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